

Technical Guide: Doxepin-d3 Hydrochloride – Structure, Synthesis, and Bioanalytical Applications

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Compound of Interest

Compound Name: Doxepin-d3 Hydrochloride

CAS No.: 347840-07-7

Cat. No.: B1140468

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Executive Summary

Doxepin-d3 Hydrochloride is the stable isotope-labeled analog of the tricyclic antidepressant Doxepin.[1] It serves as a critical Internal Standard (IS) in quantitative bioanalysis (LC-MS/MS) and pharmacokinetic studies. The deuterium labeling is typically located on the N-methyl group (

), providing a mass shift of +3 Da relative to the unlabeled drug. This shift is sufficient to avoid isotopic interference while maintaining chromatographic behavior nearly identical to the analyte.

This guide details the chemical identity, a robust synthesis protocol via

-alkylation of Nordoxepin, and validation parameters for its use in regulated bioanalysis.

Chemical Identity & Structural Analysis[2][3][4][5]

Doxepin exists as a geometric isomer mixture of (E) and (Z) forms.^{[2][3]} The commercial pharmaceutical preparation typically contains ~85% (E)-isomer and ~15% (Z)-isomer. The deuterated standard must mimic this isomeric ratio to ensure accurate co-elution during chromatographic separation.

Physicochemical Profile^{[1][5][9][10]}

Property	Specification
Chemical Name	(3E/Z)-3-(dibenzo[b,e]oxepin-11(6H)-ylidene)-N-methyl-N-(trideuteriomethyl)propan-1-amine hydrochloride
CAS Number	347840-07-7 (Free base/HCl generic linkage)
Molecular Formula	
Molecular Weight	318.86 g/mol (Salt); 282.40 g/mol (Free Base)
Isotopic Purity	99% Deuterium enrichment
Isomerism	Mixture of E (trans) and Z (cis); typically ~85:15
Solubility	Soluble in water, methanol, DMSO; slightly soluble in acetone
pKa	~9.0 (Amine)

Structural Representation

The deuterium label is located on one of the methyl groups attached to the terminal nitrogen.

SMILES:[2H]C([2H])([2H])N(C)CC/C=C1\C2=CC=CC=C2COC3=CC=CC=C31.Cl

Synthesis Strategy: N-Alkylation Route

While total synthesis from the tricyclic ketone is possible, the most reliable and cost-effective route for generating Doxepin-d3 in the laboratory is the selective N-methylation of Nordoxepin (Desmethyldoxepin) using Iodomethane-d3 (

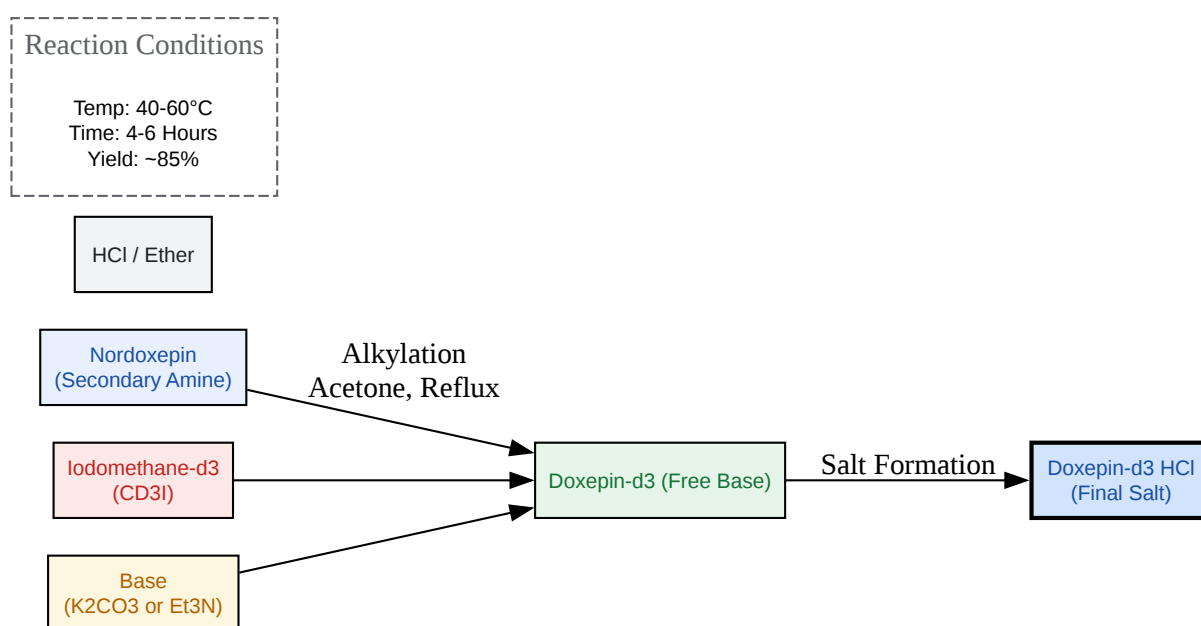
). This approach preserves the critical E/Z isomeric ratio of the starting material.

Retrosynthetic Analysis

The synthesis disconnects at the tertiary amine. The precursor, Nordoxepin, is a known metabolite and commercially available intermediate. The introduction of the

group is achieved via nucleophilic substitution.

Reaction Scheme Visualization



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Figure 1: Synthetic pathway for Doxepin-d3 HCl via N-alkylation of Nordoxepin.

Detailed Experimental Protocol

Pre-requisites:

- Starting Material: Nordoxepin Hydrochloride (CAS: 2887-91-4).^[4]
- Reagent: Iodomethane-d3 (

99.5 atom % D).

- Safety:

is a carcinogen and volatile. Work in a fume hood.

Step 1: Free Base Preparation

- Dissolve Nordoxepin HCl (1.0 eq) in water.
- Adjust pH to >10 using 1M NaOH.
- Extract with Dichloromethane (DCM) (3x).
- Dry combined organics over anhydrous
, filter, and concentrate in vacuo to yield Nordoxepin free base (viscous oil).

Step 2: N-Methylation (

Incorporation)

- Dissolve Nordoxepin free base (1.0 eq) in anhydrous Acetone or Acetonitrile (10 mL/g).
- Add anhydrous Potassium Carbonate (
, 2.0 eq) to scavenge acid.
- Cool the mixture to 0°C.
- Dropwise add Iodomethane-d3 (1.1 eq) to minimize quaternary ammonium salt formation.
- Allow to warm to room temperature and stir for 4–6 hours. Monitor by TLC or LC-MS (Target mass: $[M+H]^+ = 283.4$).
- Workup: Filter off solids (

). Concentrate the filtrate. Redissolve in Ethyl Acetate and wash with water to remove residual inorganic salts.

Step 3: Hydrochloride Salt Formation

- Dissolve the crude Doxepin-d3 oil in minimal dry Diethyl Ether or Ethanol.
- Slowly add 2M HCl in Diethyl Ether (1.1 eq) at 0°C.
- A white precipitate (Doxepin-d3 HCl) will form.
- Filter the solid, wash with cold ether, and dry under vacuum.
- Recrystallization: If necessary, recrystallize from isopropanol/ether to achieve >98% chemical purity.

Analytical Validation & Quality Control

Trustworthiness in bioanalysis depends on the purity and isotopic stability of the internal standard.

Isotopic Purity & Scrambling

- Acceptance Criteria: The contribution of the (unlabeled) species must be < 0.5% to prevent interference with the analyte quantification.
- Mechanism Check: The label is metabolically stable in vitro but chemically stable. Avoid strong acidic conditions at high temperatures () for prolonged periods to prevent potential methyl exchange, although this is rare for N-methyl groups compared to exchangeable protons.

HPLC Separation of Isomers

Doxepin-d3 will resolve into E and Z isomers. For quantification, the integration usually sums both peaks or focuses on the dominant E-isomer, depending on the validated method.

Gradient Conditions (Typical):

- Column: C18 or C8 (e.g., Phenomenex Luna 5 μ m C8, 150 x 4.6 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.[5]
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV 254 nm or MS/MS.

Mass Spectrometry Parameters (MRM)

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Doxepin (Unlabeled)	280.2	107.1	25
Doxepin-d3 (IS)	283.2	107.1	25

Note: The product ion (m/z 107) corresponds to the tropylium-like fragment from the tricyclic ring system, which does not carry the label. This confirms the label is on the side chain amine.

Biological Applications

Bioanalysis (LC-MS/MS)

Doxepin-d3 is the "Gold Standard" IS for quantifying Doxepin in plasma/serum.

- Workflow: Protein precipitation with Acetonitrile containing Doxepin-d3

Centrifuge

Inject Supernatant.

- Benefit: Corrects for matrix effects (ion suppression/enhancement) and recovery losses during extraction.

Metabolic Stability Studies

Used to probe the Kinetic Isotope Effect (KIE) on N-demethylation.

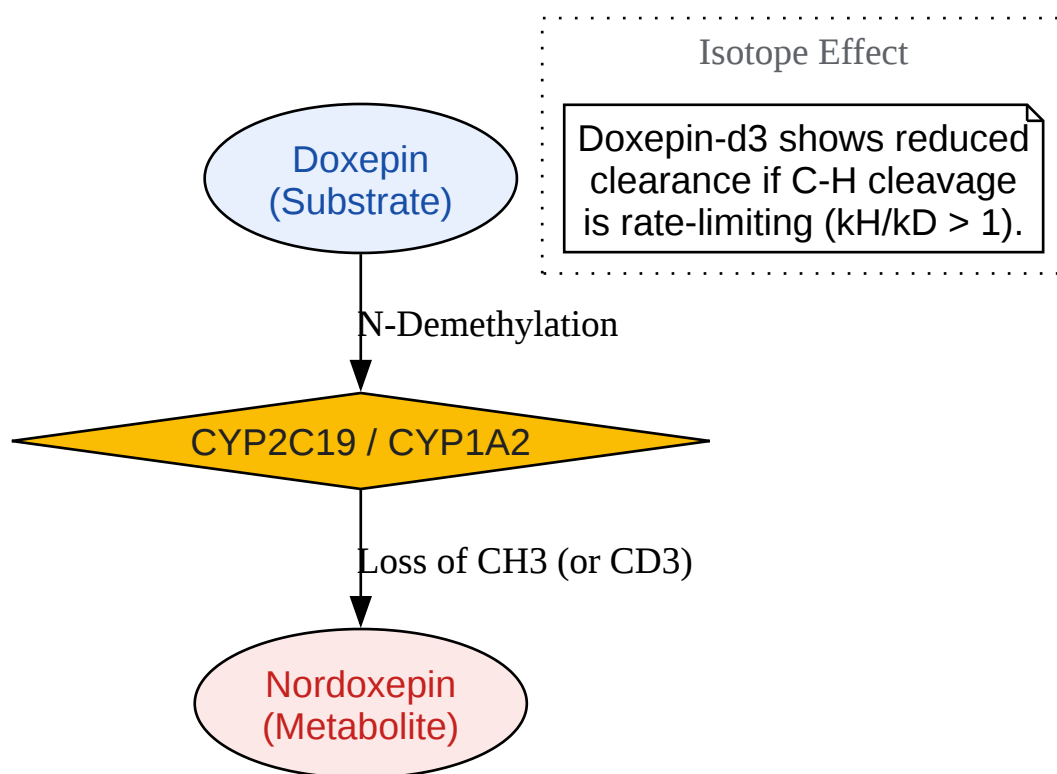
- Pathway: Doxepin

Nordoxepin (via CYP2C19/1A2).

- Observation: The

bond is stronger than the

bond. If N-demethylation is the rate-determining step, Doxepin-d3 will show a slower clearance rate compared to unlabeled Doxepin.



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Figure 2: Metabolic pathway of Doxepin mediated by Cytochrome P450 enzymes.[1]

Safety & Handling

- Toxicity: Doxepin is a potent tricyclic antidepressant. Handle as a hazardous substance.

- Light Sensitivity: Tricyclic structures can undergo photo-oxidation. Store in amber vials.
- Storage: -20°C, under inert atmosphere (Argon/Nitrogen) to prevent hygroscopic degradation.

References

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- PubChem.**Doxepin-d3 Hydrochloride** Compound Summary.[Link](#)
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